Technical Guide: Structure Elucidation of 2,4-Dihydroxy-N-(2-hydroxyethyl)benzamide

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Compound of Interest	
Compound Name:	*2,4-Dihydroxy-N-(2-hydroxyethyl)benzamide*
CAS No.:	*24207-41-8*
Cat. No.:	*B1584321*

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Executive Summary & Compound Identity

Target Molecule: **2,4-Dihydroxy-N-(2-hydroxyethyl)benzamide** CAS Registry Number: 24207-41-8 Molecular Formula: $C_9H_{11}NO_4$ Molecular Weight: 197.19 g/mol Core Scaffold: Resorcinol-based benzamide Primary Application: Tyrosinase inhibition (Skin brightening/Hyperpigmentation management).[1][2]

This guide outlines the definitive analytical protocols required to validate the identity, purity, and structural integrity of this molecule. The elucidation strategy relies on the specific electronic environment created by the ortho,para-dihydroxy substitution pattern and the ethanolamine side chain.

Structural Significance

The molecule features a 2,4-dihydroxybenzamide core.[3] The hydroxyl group at the 2-position (ortho) is critical; it functions as a hydrogen bond donor to the amide carbonyl oxygen, locking the molecule into a planar conformation and significantly influencing the NMR and IR spectral signatures.

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Synthetic Context & Impurity Origins

To interpret the analytical data correctly, one must understand the synthetic origin. The standard industrial route involves the aminolysis of methyl 2,4-dihydroxybenzoate.

Reaction:

Process-Related Impurities

Impurity Type	Origin	Diagnostic Check
Starting Material A	Unreacted Methyl 2,4-dihydroxybenzoate	HPLC (Retention time), Methyl ester singlet in ^{1}H NMR (~3.9 ppm).
Starting Material B	Residual Ethanolamine	GC-FID or LC-CAD (Lack of chromophore makes UV detection difficult).
O-Acylated Byproduct	Esterification at phenolic OH (Kinetic competition)	MS (Mass shift), IR (Ester C=O band >1730 cm^{-1}).
Thermal Degradants	Decarboxylation (Resorcinol formation)	HPLC (Early eluting peak), Loss of Amide signals.

Structural Elucidation Workflow

The following flowchart illustrates the logical progression from crude synthesis to certified structure.

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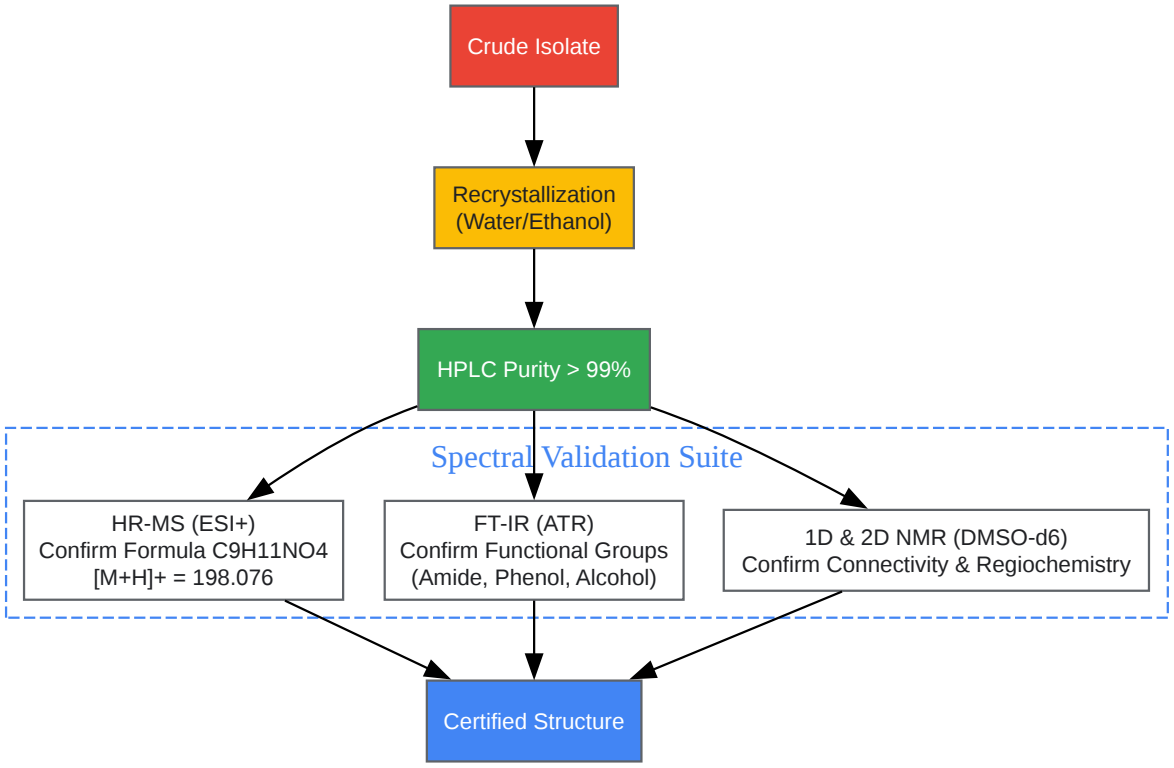

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Figure 1: Structural elucidation decision tree ensuring rigorous validation of the chemical entity.

Spectroscopic Characterization

Mass Spectrometry (MS) Analysis

Method: ESI-MS (Positive Mode) or EI-MS (70 eV).

- Molecular Ion: The parent peak is expected at m/z 197 (M^+) in EI or 198 ($[M+H]^+$) in ESI.
- Fragmentation Pattern (EI):
  - m/z 137 (Base Peak): This is the diagnostic 2,4-dihydroxybenzoyl cation (

). It results from the

-cleavage of the amide bond, losing the ethanolamine side chain. This confirms the benzamide core is intact.

- m/z 136: Loss of the side chain with hydrogen transfer (McLafferty-like rearrangement).
- m/z 166: Loss of

  (31 Da) from the hydroxyethyl tail.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance).

- 3200–3400 cm^{-1} (Broad): O-H stretching. Note the overlap of the aliphatic OH (side chain) and phenolic OH.
- 1630–1640 cm^{-1} (Amide I): C=O stretching. This band appears at a lower frequency than typical secondary amides (usually ~1650 cm^{-1}) due to the Intramolecular Hydrogen Bond (IMHB) between the carbonyl oxygen and the 2-hydroxyl group.
- 1530–1550 cm^{-1} (Amide II): N-H bending/C-N stretching.
- 1600, 1510 cm^{-1}: Aromatic ring skeletal vibrations.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 (Preferred for solubility and observing exchangeable protons).

^{1}H NMR Assignment (500 MHz, DMSO-d_6)

The aromatic region displays the characteristic ABX system (or ABC depending on resolution) of a 1,2,4-trisubstituted benzene ring.

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Position	Chemical Shift (δ ppm)	Multiplicity	J (Hz)	Assignment Logic
2-OH	12.0 – 12.5	Singlet (Broad)	-	Diagnostic: Strongly deshielded by Intramolecular H-bond to C=O.
NH	8.4 – 8.6	Triplet (Broad)	5.5	Amide proton coupling to the adjacent methylene ( ).
H-6	7.65	Doublet	8.8	Ortho to C=O. Most deshielded aromatic proton due to anisotropic effect of the carbonyl.
H-5	6.35	Doublet of Doublets	8.8, 2.3	Ortho to H-6, Meta to H-3. Shielded by 4-OH.[3]
H-3	6.25	Doublet	2.3	Meta to H-5. Most shielded; flanked by two electron-donating OH groups.
4-OH	10.0 – 10.2	Singlet (Broad)	-	Phenolic OH (para). Exchangeable with D_2O.
Aliphatic OH	4.7 – 4.8	Triplet/Broad	-	Terminal alcohol on side chain.

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N-CH_2	3.30 – 3.35	Quartet/Multiplet	6.0	Methylene adjacent to Nitrogen.
O-CH_2	3.50 – 3.55	Quartet/Multiplet	6.0	Methylene adjacent to Oxygen.

^{13}C NMR Assignment (125 MHz, DMSO-d_6)

- Carbonyl (C=O): ~169 ppm.
- Aromatic C-OH: C-4 (~162 ppm) and C-2 (~160 ppm). These are the most deshielded aromatic carbons.
- Aromatic C-H: C-6 (~128 ppm), C-5 (~107 ppm), C-3 (~102 ppm).
- Quaternary C: C-1 (~110 ppm).
- Aliphatic:

  (~60 ppm) and

  (~42 ppm).

Connectivity Visualization

To confirm the regiochemistry (2,4-substitution vs 2,5- or 3,5-), 2D NMR correlations are essential. The HMBC (Heteronuclear Multiple Bond Correlation) spectrum provides the definitive proof.

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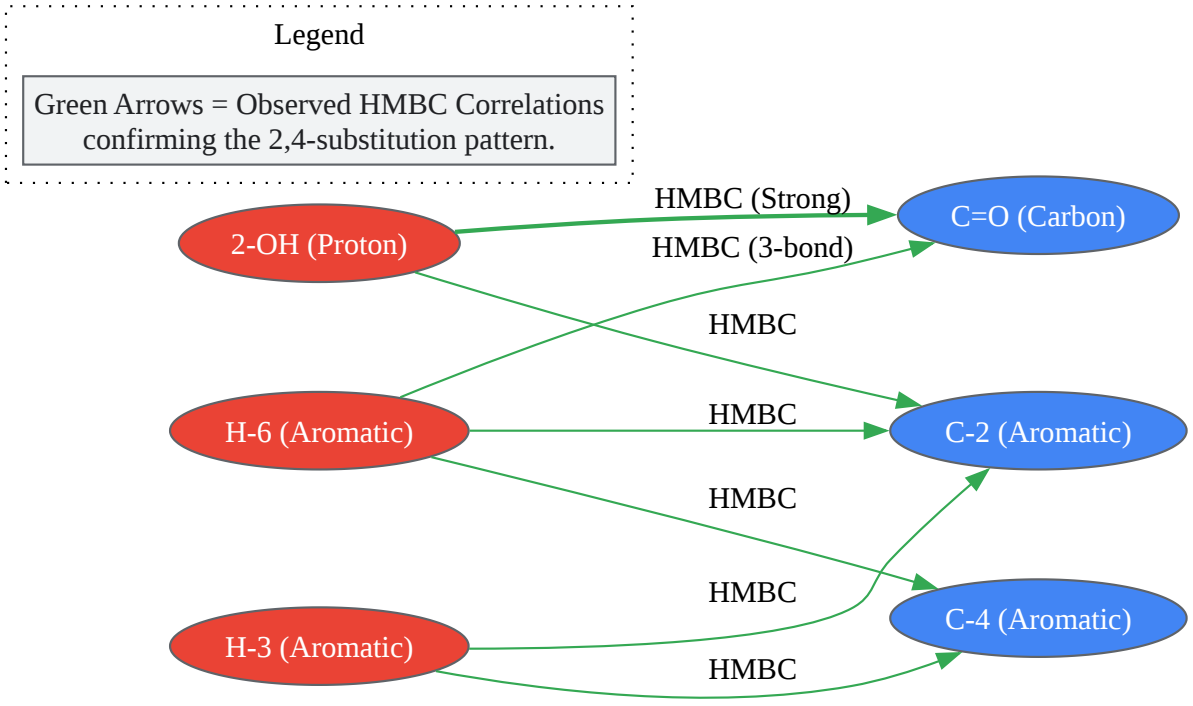

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Figure 2: Key HMBC correlations. The correlation between the 2-OH proton and the Amide Carbonyl is the "smoking gun" for the ortho-substitution.

Analytical Protocol for Quality Control

For routine analysis in a drug development context, a validated HPLC method is required.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 15 minutes.

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- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Absorption maximum for the resorcinol moiety) or 254 nm.
- Expected Retention: The molecule is relatively polar due to the amide and three hydroxyl groups. It will elute early (typically < 5 min on a standard gradient).

References

- PubChem. (n.d.). **2,4-Dihydroxy-N-(2-hydroxyethyl)benzamide** (Compound).[1][2][4][5][6] National Library of Medicine. Retrieved January 29, 2026, from [Link]
- Kang, M., et al. (2018). Inhibitory effects of N-(acryloyl)benzamide derivatives on tyrosinase and melanogenesis. ResearchGate. Retrieved January 29, 2026, from [Link]

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Sources

- 1. 2,4-Dihydroxy-N-(2-hydroxyethyl)benzamide(24207-41-8) IR Spectrum [chemicalbook.com]
- 2. 2,4-二羟基-N-(2-羟乙基)苯甲酰胺 96% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2,4-Dihydroxybenzamide | C7H7NO3 | CID 76601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. 2,4-Dihydroxy-N-(2-hydroxyethyl)benzamide | 24207-41-8 [chemicalbook.com]
- 6. PubChemLite - 2,4-dihydroxy-n-(2-hydroxyethyl)benzamide (C9H11NO4) [pubchemlite.lcsb.uni.lu]

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